

5,5-dimethylpiperidine-2,4-dione CAS number and chemical identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5,5-dimethylpiperidine-2,4-dione

Cat. No.: B6262251

[Get Quote](#)

An In-depth Technical Guide to 5,5-dimethylpiperidine-2,4-dione

This technical guide provides a comprehensive overview of **5,5-dimethylpiperidine-2,4-dione**, tailored for researchers, scientists, and professionals in drug development. While a specific CAS number for this compound is not readily available in major chemical databases as of late 2025, this document outlines its chemical identifiers, a proposed synthetic pathway, and detailed experimental protocols based on established chemical principles for related compounds.

Chemical Identifiers

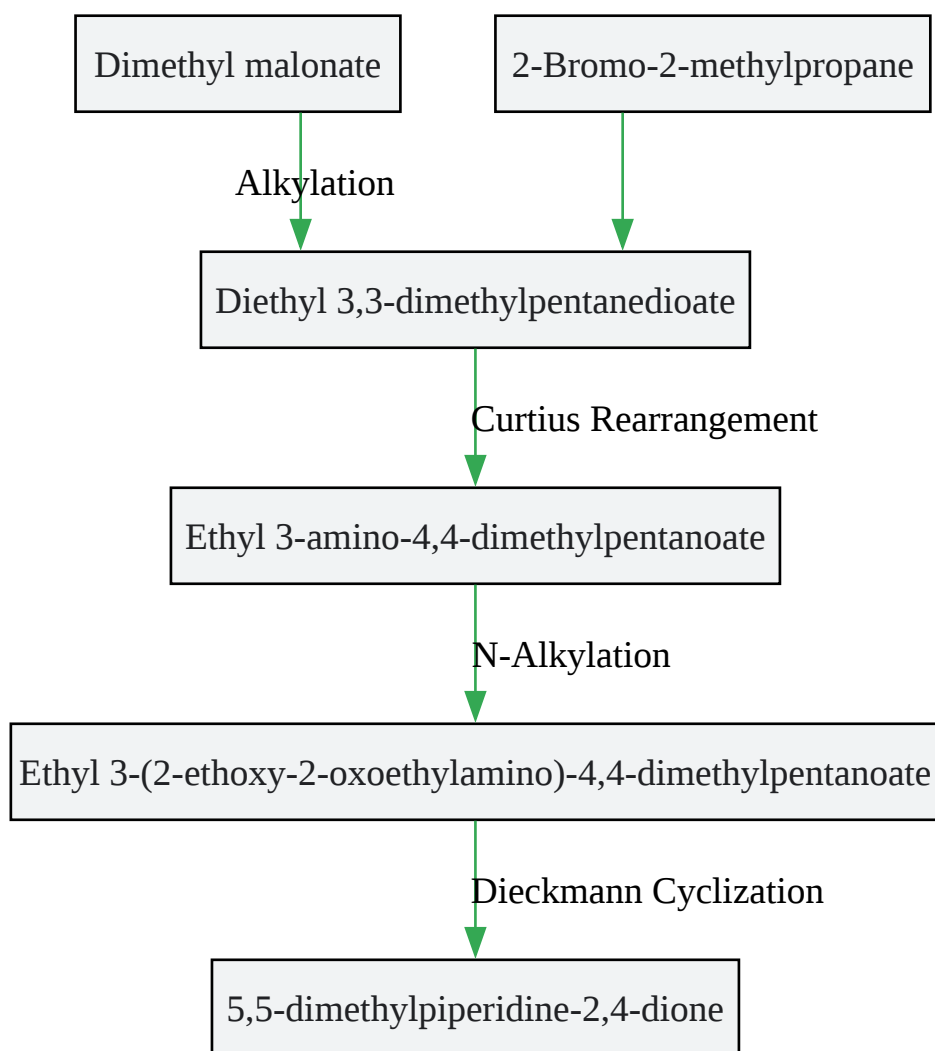
Below is a table summarizing the key chemical identifiers for **5,5-dimethylpiperidine-2,4-dione**, derived from its chemical structure.

Identifier	Value
IUPAC Name	5,5-dimethylpiperidine-2,4-dione
Molecular Formula	C ₇ H ₁₁ NO ₂
Molecular Weight	141.17 g/mol
SMILES	<chem>CC1(C)CC(=O)NC(=O)C1</chem>
InChI	InChI=1S/C7H11NO2/c1-7(2)4-5(9)8-6(10)3-7/h3-4H2,1-2H3,(H,8,9)
InChIKey	DEPCULBMHFQAOA-UHFFFAOYSA-N
CAS Number	Not Assigned

Proposed Synthesis

The synthesis of **5,5-dimethylpiperidine-2,4-dione** can be conceptually approached through a Dieckmann cyclization of a diester precursor. This method is a well-established intramolecular condensation reaction for forming cyclic β -keto esters and is widely used in the synthesis of various piperidine-2,4-dione derivatives. The proposed synthetic workflow is outlined below.

Logical Relationship of the Synthetic Pathway



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [5,5-dimethylpiperidine-2,4-dione CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b6262251#5-5-dimethylpiperidine-2-4-dione-cas-number-and-chemical-identifiers\]](https://www.benchchem.com/product/b6262251#5-5-dimethylpiperidine-2-4-dione-cas-number-and-chemical-identifiers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com